

Technical Whitepaper: Tributoxy(phenyl)silane Hazard Architecture & Safety Protocols

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Compound of Interest

Compound Name: Tributoxy(phenyl)silane

CAS No.: 10581-02-9

Cat. No.: B3045377

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CAS Number: 10581-02-9 Chemical Formula:

Molecular Weight: 324.53 g/mol Synonyms: Phenyltributoxysilane; Silane, tributoxyphenyl-[1][2]

Part 1: Executive Technical Summary

Tributoxy(phenyl)silane is an organosilane characterized by a central silicon atom bonded to a phenyl group and three hydrolyzable butoxy groups. Unlike its lighter analogs (methoxy/ethoxy silanes), the steric bulk of the tributoxy group significantly alters its hydrolysis kinetics and toxicological profile.

The Core Hazard Mechanism: The primary safety concern is not the parent molecule in its pristine state, but its hydrolysis products. Upon contact with moisture (atmospheric or mucosal), the molecule cleaves to release 1-Butanol and Phenylsilanetriol (which rapidly oligomerizes).

- Risk Driver: The release of 1-Butanol (n-Butanol) introduces a risk of Serious Eye Damage (Category 1) and Central Nervous System (CNS) depression, distinct from the ethanol release of standard silanes.

- Kinetic Factor: Hydrolysis is slower than Phenyltrimethoxysilane due to steric hindrance, leading to a "delayed onset" hazard profile that can deceive handlers into complacency.

Part 2: Physicochemical & Hazard Profile

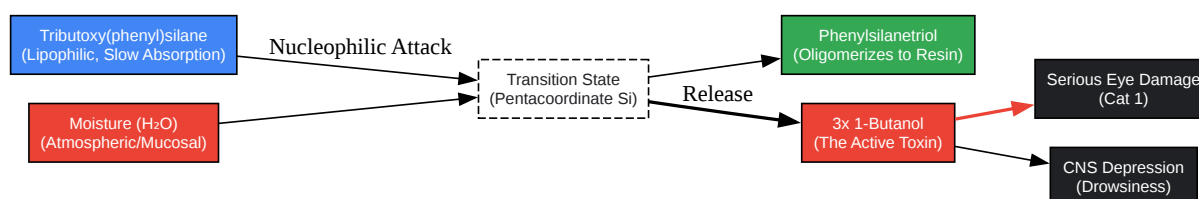
Hydrolysis & Hazard Cascade

The safety profile is dynamic. The moment the container is opened, the "Dry" hazard profile shifts toward the "Wet" profile.

Reaction:

- : Unstable; condenses to silicone resins (low toxicity).
- (1-Butanol): The primary toxicological vector.[3]

DOT Visualization: The Hydrolysis Hazard Cascade



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Figure 1: Mechanistic pathway showing the conversion of the parent silane into its toxicologically active components.

GHS Hazard Identification (Derived & Read-Across)

Due to limited direct testing on CAS 10581-02-9, the following classification is scientifically derived from the Structure-Activity Relationship (SAR) of the phenylsilane core and the 1-butanol leaving group.

Hazard Class	GHS Category	H-Code	Mechanistic Justification
Eye Damage/Irritation	Category 1	H318	Critical: Hydrolysis releases 1-Butanol, a known severe eye irritant (unlike ethanol's Cat 2A).
Skin Corrosion/Irritation	Category 2	H315	Solvent action of the parent silane defats skin; butanol exacerbates irritation.
Flammable Liquids	Category 4	H227	High MW implies high Flash Point (>93°C), but hydrolysis releases flammable butanol (FP 35°C).
STOT - Single Exposure	Category 3	H335/H336	Respiratory irritation and drowsiness (n-butanol effect).[3][4][5]
Acute Toxicity (Oral)	Category 4	H302	Harmful if swallowed (based on phenylsilane analog data).[4][5]

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Critical Note: While the parent silane has a high flash point, waste containers may accumulate hydrolyzed 1-butanol, creating a hidden flammability hazard (Flash Point ~35°C) in "non-flammable" waste streams.

Part 3: Self-Validating Safety Protocols

PPE Selection Logic

Standard latex gloves are insufficient due to the organic solvent nature of the silane and the permeation potential of butanol.

- Primary Barrier: Nitrile Rubber (Minimum thickness: 0.11 mm).
 - Validation: 1-Butanol breakthrough time > 480 mins.
- Secondary Barrier (Spills): Silver Shield / 4H laminate gloves.
- Eye Protection: Chemical Splash Goggles are mandatory. Safety glasses are inadequate due to the H318 (irreversible eye damage) risk from hydrolysis.

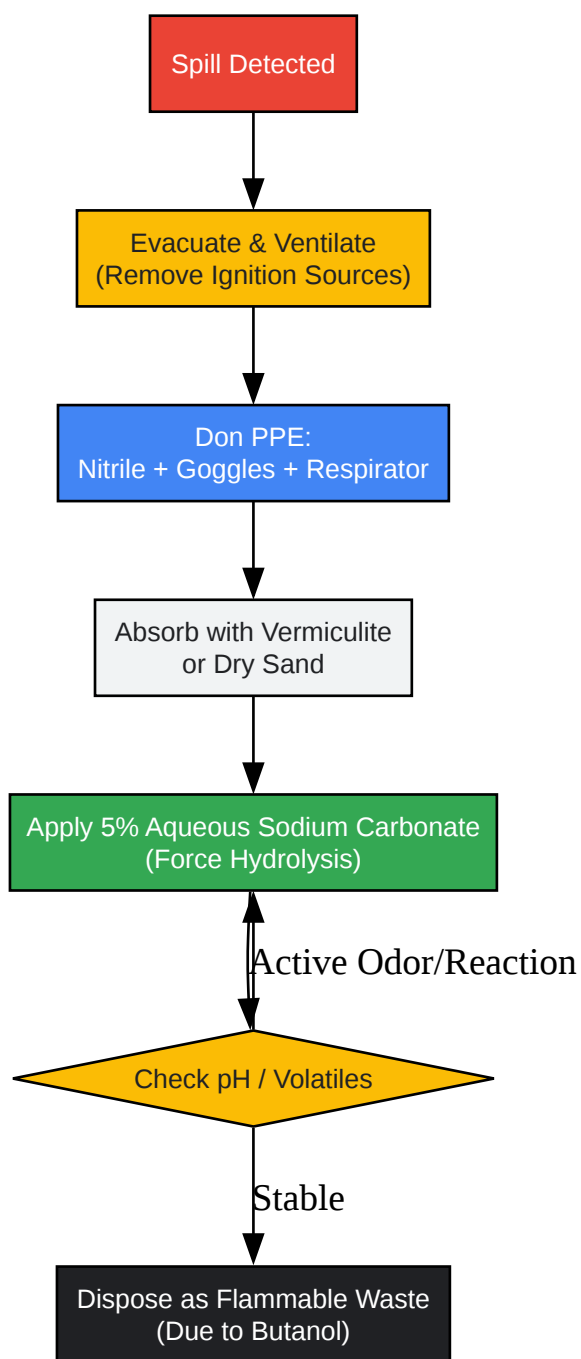
Storage & Stability Protocol

- Atmosphere: Store under dry nitrogen or argon.
- Cap Integrity: Use Teflon-lined caps. Do not use standard polyethylene liners which may swell.
- Incompatibility: Segregate from strong oxidizers and water/protic solvents.
- Self-Validation Check: Inspect the liquid for cloudiness or gel formation. Cloudiness indicates hydrolysis (resin formation) and the presence of free butanol.

Spill Response Workflow (The "Loop" System)

This protocol uses a feedback loop to ensure total neutralization before disposal.

DOT Visualization: Emergency Response Logic



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Figure 2: Iterative spill response ensuring complete hydrolysis and neutralization.

Detailed Protocol:

- Isolate: Remove ignition sources immediately. The hydrolysis product (butanol) is flammable.

- Absorb: Use inert material (vermiculite/sand). Do not use combustible materials like sawdust.
- Deactivate: Treat the absorbed spill with a 5% aqueous sodium carbonate solution. This forces the hydrolysis to completion in a controlled manner, converting the reactive silane into inert silicone solids and butanol.
- Disposal: Package the waste as Flammable Solid (due to absorbed butanol).

Part 4: First Aid (Mechanistic Rationale)

Exposure Route	Immediate Action	Scientific Rationale
Eye Contact	Rinse for 15+ mins immediately. Lift eyelids.	Critical: The silane hydrolyzes on the moist eye surface, releasing butanol and acid/base catalysts. Immediate dilution is vital to prevent corneal opacity (H318).
Skin Contact	Wash with soap and water. ^[6] Remove contaminated clothing. ^{[3][5][7][8]}	Lipophilic nature allows the silane to penetrate the stratum corneum; butanol release causes dermatitis.
Inhalation	Move to fresh air. ^{[5][6][9]} Monitor for CNS depression.	Vapors contain n-butanol. If drowsiness occurs, oxygen may be required.
Ingestion	Do NOT induce vomiting. Rinse mouth.	Vomiting risks aspiration of the foaming silane/alcohol mixture into the lungs (Chemical Pneumonitis).

References

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